

Topic: In Vitro Testing of Benzotriazole Derivatives Against MRSA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-[1-(1*H*-1,2,3-Benzotriazol-1-yl)ethyl]benzamide

Cat. No.: B11721907

[Get Quote](#)

Introduction: A New Frontier in the Battle Against Antimicrobial Resistance

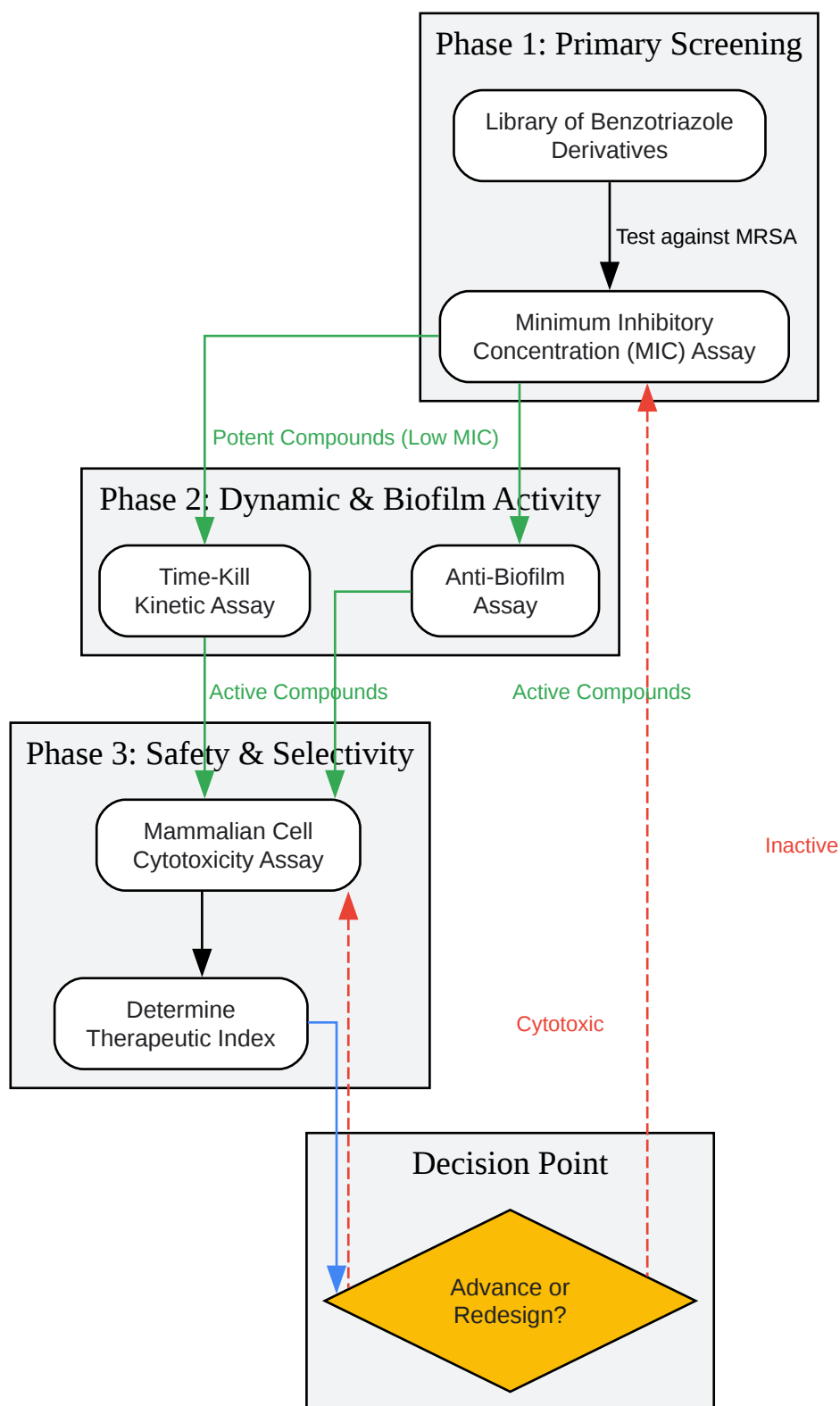
Methicillin-resistant *Staphylococcus aureus* (MRSA) represents a formidable challenge to global public health, causing a spectrum of infections from localized skin conditions to life-threatening systemic diseases. The resistance of MRSA to a broad range of β -lactam antibiotics complicates treatment, necessitating a continuous search for novel therapeutic agents.[1][2][3] In this context, benzotriazole derivatives have emerged as a versatile and promising class of heterocyclic compounds with extensive pharmacological potential.[4][5] Recent studies have highlighted their efficacy against both Gram-positive and Gram-negative bacteria, including multidrug-resistant strains like MRSA.[5][6][7] Some derivatives have been shown to disrupt bacterial cell membranes or inhibit crucial cellular processes, making them attractive candidates for further development.[6][7]

This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals. It provides detailed, field-proven protocols for the systematic in vitro evaluation of benzotriazole derivatives against MRSA. The methodologies are grounded in established standards from the Clinical and Laboratory Standards Institute (CLSI) and are

designed to yield robust, reproducible, and meaningful data. We will move beyond simple procedural lists to explain the causality behind experimental choices, ensuring that each protocol functions as a self-validating system for generating trustworthy results.

Chapter 1: Overall Strategy for Compound Evaluation

A tiered approach is essential for the efficient and logical evaluation of novel antimicrobial candidates. This workflow ensures that foundational data on potency and spectrum are established before committing resources to more complex mechanistic and safety studies. The initial screening phase focuses on determining the fundamental efficacy of the benzotriazole derivatives against planktonic MRSA. Promising candidates then advance through a series of assays to characterize their bactericidal dynamics, anti-biofilm capabilities, and preliminary safety profiles.



[Click to download full resolution via product page](#)

Caption: General workflow for evaluating new antimicrobial compounds.

Chapter 2: Minimum Inhibitory Concentration (MIC)

Assay

Application Note

The Minimum Inhibitory Concentration (MIC) is the cornerstone metric in antimicrobial susceptibility testing. It is defined as the lowest concentration of an antimicrobial agent that completely inhibits the visible in vitro growth of a microorganism.^{[8][9]} This value provides a direct measure of a compound's potency and is essential for comparing the activity of different benzotriazole derivatives. The broth microdilution method, recommended by organizations like CLSI, is a high-throughput and standardized technique for determining MIC values.^{[9][10]} It involves challenging a standardized bacterial inoculum with a two-fold serial dilution of the test compound in a 96-well microtiter plate.^{[9][11]} The causality here is straightforward: by exposing the bacteria to a gradient of concentrations, we can pinpoint the precise concentration at which growth is arrested. For self-validation, the inclusion of a positive control (a known antibiotic like vancomycin), a negative growth control (no bacteria), and a vehicle control (compound solvent) is non-negotiable.

Protocol: Broth Microdilution MIC Assay

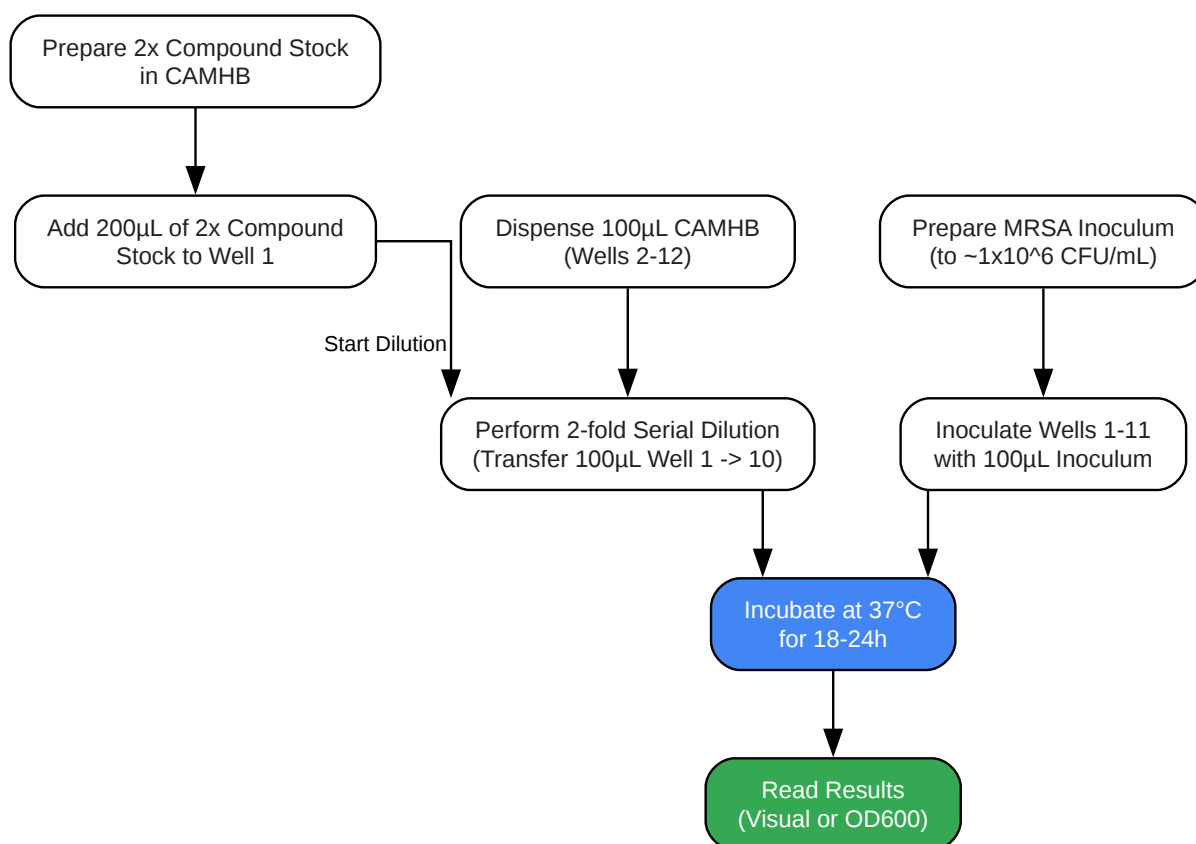
Materials:

- Test Benzotriazole Derivatives (stock solutions in DMSO)
- MRSA strain (e.g., ATCC 43300)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Vancomycin (control antibiotic)
- Sterile 96-well flat-bottom microtiter plates
- Sterile saline (0.85%) or Phosphate-Buffered Saline (PBS)
- Spectrophotometer and plate reader
- 0.5 McFarland turbidity standard

Procedure:

- Inoculum Preparation:
 - From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies of MRSA.
 - Suspend the colonies in sterile saline.
 - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.[\[12\]](#)
 - Dilute this standardized suspension in CAMHB to achieve a final target inoculum density of approximately 5×10^5 CFU/mL in each well.[\[9\]](#)
- Plate Preparation and Serial Dilution:
 - Dispense 50 μ L of CAMHB into wells 2 through 11 of a 96-well plate.
 - Prepare a working solution of the test compound in CAMHB at 4x the highest desired final concentration.
 - Add 100 μ L of this working solution to well 1.
 - Perform a two-fold serial dilution by transferring 50 μ L from well 1 to well 2, mixing thoroughly, and continuing this process down to well 10. Discard 50 μ L from well 10.
 - Well 11 will serve as the growth control (no compound).
 - Add 100 μ L of sterile CAMHB to well 12, which will serve as the sterility control (no bacteria).
- Inoculation:
 - Add 50 μ L of the final bacterial inoculum (prepared in Step 1) to wells 1 through 11. The final volume in these wells will be 100 μ L.
 - Do not add bacteria to well 12.

- Incubation:
 - Seal the plate (e.g., with a breathable film or lid) to prevent evaporation.
 - Incubate the plate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours.[9]
- Reading and Interpretation:
 - Following incubation, visually inspect the plate for turbidity. The MIC is the lowest concentration of the compound at which there is no visible growth (i.e., the first clear well). [9]
 - Alternatively, read the optical density (OD) at 600 nm using a microplate reader. The MIC can be defined as the concentration that inhibits $\geq 90\%$ of growth compared to the control well.



[Click to download full resolution via product page](#)

Caption: Workflow for the broth microdilution MIC assay.

Data Presentation: MIC Values

Summarize the results in a clear table format.

Compound ID	MRSA Strain	MIC (µg/mL)	Vancomycin MIC (µg/mL)
BZT-001	ATCC 43300	4	1
BZT-002	ATCC 43300	16	1
BZT-003	ATCC 43300	2	1
BZT-004	Clinical Isolate 1	8	1

Chapter 3: Time-Kill Kinetic Assay

Application Note

While the MIC provides a static snapshot of antimicrobial activity, a time-kill assay offers a dynamic view of how a compound affects bacterial viability over time.[\[12\]](#) This assay is crucial for determining whether a benzotriazole derivative is bactericidal (causes cell death) or bacteriostatic (inhibits growth but does not kill).[\[12\]](#) A compound is typically considered bactericidal if it produces a ≥ 3 -log₁₀ (99.9%) reduction in the initial bacterial inoculum.[\[12\]](#) The causality explored here is the relationship between compound concentration, exposure time, and the rate and extent of bacterial killing. This information is vital for predicting in vivo efficacy and informing dosing regimens.[\[12\]](#) A self-validating protocol requires a growth control (no antibiotic) to confirm normal bacterial proliferation and sampling at multiple time points (e.g., 0, 2, 4, 8, 24 hours) to construct a kinetic curve.

Protocol: Time-Kill Assay

Materials:

- MRSA strain (e.g., ATCC 43300)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)

- Mueller-Hinton Agar (MHA) plates
- Test compound at concentrations relative to its MIC (e.g., 1x, 2x, 4x, 8x MIC)
- Sterile culture tubes and saline for dilutions
- Incubator (37°C), preferably shaking

Procedure:

- Inoculum Preparation:
 - Prepare a mid-logarithmic phase culture of MRSA in CAMHB.
 - Adjust the culture to a final starting inoculum of approximately 5×10^5 to 1×10^6 CFU/mL in multiple tubes, each containing the desired concentration of the test compound (e.g., 0x MIC, 1x MIC, 4x MIC) in CAMHB.
- Incubation and Sampling:
 - Incubate all tubes at 37°C with shaking.
 - At predetermined time points (e.g., 0, 2, 4, 8, and 24 hours), withdraw an aliquot (e.g., 100 μ L) from each tube.[\[12\]](#)
- Bacterial Viability Counting:
 - Perform ten-fold serial dilutions of each collected aliquot in sterile saline or PBS.[\[12\]](#)
 - Plate a specific volume (e.g., 100 μ L) of the appropriate dilutions onto MHA plates.
 - Incubate the plates at 37°C for 18-24 hours.[\[12\]](#)
- Data Analysis:
 - Count the colonies on each plate and calculate the CFU/mL for each time point and concentration.
 - Transform the CFU/mL values to Log₁₀ CFU/mL.

- Plot the mean Log10 CFU/mL versus time for each concentration of the benzotriazole derivative and the growth control.

Data Presentation: Time-Kill Curve Data

Present the data in a table that can be used to generate the kinetic curves.

Time (hr)	Growth Control (Log10 CFU/mL)	1x MIC (Log10 CFU/mL)	4x MIC (Log10 CFU/mL)	8x MIC (Log10 CFU/mL)
0	5.70	5.71	5.69	5.70
2	6.85	5.45	4.98	4.15
4	8.10	5.30	4.11	3.22
8	9.25	5.55	3.54	2.51
24	9.40	6.80	3.10	<2.0 (Limit of Detection)

Chapter 4: Anti-Biofilm Activity Assay

Application Note

Biofilms are structured communities of bacteria encased in a self-produced polymeric matrix, which renders them notoriously resistant to conventional antibiotics.^{[13][14]} For any compound intended to treat persistent MRSA infections, evaluating its effect on biofilms is critical. The crystal violet (CV) assay is a simple, high-throughput method to quantify total biofilm biomass.^[15] This assay can be adapted to assess two distinct phenomena: biofilm inhibition (preventing formation) and biofilm eradication (destroying pre-formed biofilms). The causality we investigate is the compound's ability to interfere with bacterial attachment and maturation or to penetrate and disrupt an established biofilm structure. A robust protocol must include untreated controls to represent maximal biofilm growth and media-only controls to establish a baseline for the CV staining.

Protocol: Crystal Violet Biofilm Assay

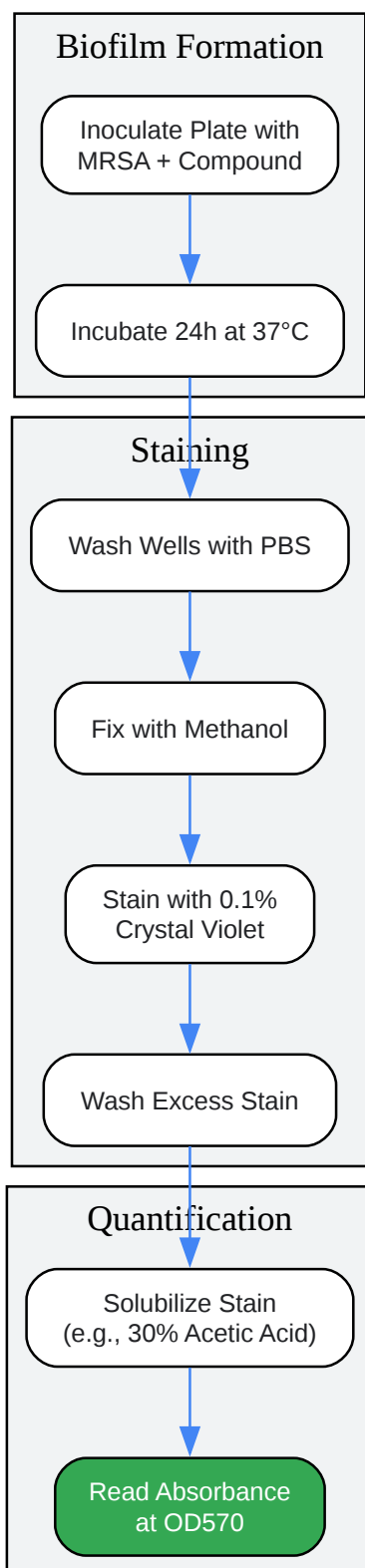
Materials:

- MRSA strain (e.g., ATCC 29213)
- Tryptic Soy Broth (TSB) supplemented with 1% glucose (to promote biofilm formation)
- Test compound
- Sterile 96-well flat-bottom tissue culture-treated plates
- 0.1% Crystal Violet solution
- 30% Acetic Acid or 95% Ethanol
- PBS

Procedure:

- Biofilm Inhibition Assay:
 - Prepare a standardized MRSA inoculum ($\sim 1 \times 10^7$ CFU/mL) in TSB + 1% glucose.
 - In a 96-well plate, add 100 μ L of the test compound at 2x the desired final concentration. Perform serial dilutions.
 - Add 100 μ L of the bacterial inoculum to each well.
 - Incubate the plate at 37°C for 24 hours without shaking.
- Biofilm Eradication Assay:
 - Add 200 μ L of a standardized MRSA inoculum ($\sim 1 \times 10^7$ CFU/mL) to each well of a 96-well plate.
 - Incubate at 37°C for 24 hours to allow a mature biofilm to form.
 - Carefully remove the planktonic (free-floating) bacteria by aspirating the medium. Wash the wells gently with PBS.
 - Add 200 μ L of fresh media containing the test compound at various concentrations to the wells with the pre-formed biofilms.

- Incubate for another 24 hours at 37°C.
- Staining and Quantification (for both assays):
 - Discard the medium and gently wash the wells twice with PBS to remove non-adherent cells.
 - Fix the biofilms by adding 200 µL of methanol to each well for 15 minutes.
 - Remove the methanol and allow the plate to air dry completely.
 - Add 200 µL of 0.1% crystal violet solution to each well and incubate at room temperature for 15 minutes.
 - Remove the CV solution and wash the plate thoroughly with water until the control wells (no bacteria) are colorless.
 - Solubilize the bound CV by adding 200 µL of 30% acetic acid or 95% ethanol to each well.
 - Read the absorbance at 570 nm (OD₅₇₀) using a microplate reader.
- Data Analysis:
 - Calculate the percentage of biofilm inhibition or eradication relative to the untreated control.
 - % Inhibition = $[1 - (\text{OD}_{\text{treated}} / \text{OD}_{\text{control}})] * 100$



[Click to download full resolution via product page](#)

Caption: Workflow for the crystal violet anti-biofilm assay.

Chapter 5: Cytotoxicity Assay

Application Note

The development of a successful therapeutic requires a delicate balance between efficacy against the pathogen and safety for the host.^[16] Cytotoxicity assays are therefore an indispensable part of the drug discovery pipeline, providing a preliminary assessment of a compound's potential toxicity to mammalian cells.^{[16][17]} The MTT assay is a widely used colorimetric method that measures cell metabolic activity as an indicator of cell viability.^[17] In living cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt (MTT) to a purple formazan precipitate. The amount of formazan produced is directly proportional to the number of viable cells.^[17] This allows for the calculation of the IC₅₀ value—the concentration of the compound that causes a 50% reduction in cell viability. Comparing the IC₅₀ to the MIC allows for the calculation of a Selectivity Index ($SI = IC_{50} / MIC$), a key metric for prioritizing compounds with high selectivity for the bacterial target over host cells.

Protocol: MTT Cell Viability Assay

Materials:

- Mammalian cell line (e.g., HEK293 human embryonic kidney cells, or L929 mouse fibroblasts)
- Complete culture medium (e.g., DMEM with 10% FBS)
- Test compound
- MTT solution (5 mg/mL in PBS)
- DMSO
- Sterile 96-well flat-bottom plates
- CO₂ incubator (37°C, 5% CO₂)

Procedure:

- Cell Seeding:

- Seed the mammalian cells into a 96-well plate at a density of $\sim 1 \times 10^4$ cells per well in 100 μL of complete medium.
- Incubate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.[\[17\]](#)
- Compound Treatment:
 - Prepare serial dilutions of the benzotriazole derivative in culture medium.
 - After 24 hours, carefully remove the old medium and add 100 μL of the diluted compounds to the respective wells.
 - Include wells with untreated cells (negative control) and wells with medium only (blank).[\[17\]](#)
 - Incubate for a period relevant to the intended therapeutic use (e.g., 24 or 48 hours).
- MTT Addition and Incubation:
 - After the treatment period, add 20 μL of the MTT solution to each well.
 - Incubate the plate for an additional 2-4 hours at 37°C, allowing the formazan crystals to form.
- Formazan Solubilization and Reading:
 - Carefully aspirate the medium containing MTT without disturbing the formazan crystals.[\[17\]](#)
 - Add 150 μL of DMSO to each well to dissolve the crystals.[\[17\]](#)
 - Gently shake the plate for 5 minutes to ensure complete dissolution.
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability relative to the untreated control.

- % Viability = (OD_treated / OD_untreated_control) * 100
- Plot the % viability against the compound concentration (log scale) to determine the IC50 value.

Data Presentation: Cytotoxicity and Selectivity Index

Compound ID	MRSA MIC (µg/mL)	Cytotoxicity IC50 (µg/mL)	Selectivity Index (SI = IC50/MIC)
BZT-001	4	>100	>25
BZT-002	16	50	3.1
BZT-003	2	85	42.5
BZT-004	8	>100	>12.5

References

- Minimum Inhibitory Concentration (MIC) Assay for Antifungal Drugs. Bio-protocol. Available from: [\[Link\]](#)
- Minimum Inhibitory Concentration (MIC) Assay Protocol. Hielscher Ultrasonics. Available from: [\[Link\]](#)
- Zipperer A, Scheurer J, Kretschmer D. Cytotoxicity Assays as Predictors of the Safety and Efficacy of Antimicrobial Agents. In: Methods in Molecular Biology. Springer; 2023. Available from: [\[Link\]](#)
- Swenson JM, Williams PP, Killgore G, O'Hara CM, Tenover FC. Methicillin-Resistant Staphylococcus aureus: Comparison of Susceptibility Testing Methods and Analysis of mecA-Positive Susceptible Strains. Journal of Clinical Microbiology. 2004;42(11):5435-5437. Available from: [\[Link\]](#)
- Laboratory Testing for Methicillin (oxacillin)-resistant Staphylococcus aureus (MRSA). Centers for Disease Control and Prevention. Available from: [\[Link\]](#)

- Brown DF, Wootton M. Guidelines for the laboratory diagnosis and susceptibility testing of methicillin-resistant *Staphylococcus aureus* (MRSA). *Journal of Antimicrobial Chemotherapy*. 2005;56(6):1021-1023. Available from: [\[Link\]](#)
- Cushnie TP, O'Driscoll NH, Lamb AJ. The Minimum Inhibitory Concentration of Antibiotics: Methods, Interpretation, Clinical Relevance. *PLOS Pathogens*. 2021;17(2):e1009355. Available from: [\[Link\]](#)
- Al-Ani I, Al-Dalain S, Al-Shura W. Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) Assays Using Broth Microdilution Method. *protocols.io*. 2023. Available from: [\[Link\]](#)
- Advancements in benzotriazole derivatives: from synthesis to pharmacological applications. *GSC Biological and Pharmaceutical Sciences*. 2024;29(02):271-285. Available from: [\[Link\]](#)
- Smith JR, Barber KE, Raut A, Rybak MJ. A Novel Approach Utilizing Biofilm Time-Kill Curves To Assess the Bactericidal Activity of Ceftaroline Combinations against Biofilm-Producing Methicillin-Resistant *Staphylococcus aureus*. *Antimicrobial Agents and Chemotherapy*. 2015;59(6):3267-3273. Available from: [\[Link\]](#)
- Ochal Z, et al. Synthesis and in vitro Antibacterial Activity of 5-Halogenomethylsulfonyl-Benzimidazole and Benzotriazole Derivatives. *ResearchGate*. 2013. Available from: [\[Link\]](#)
- Viana JBG, et al. Evaluation of cytotoxicity features of antimicrobial peptides with potential to control bacterial diseases of citrus. *PLOS ONE*. 2018;13(9):e0202452. Available from: [\[Link\]](#)
- A MINI-REVIEW ON THE ANTIMICROBIAL ACTIVITY AND ANTIVIRAL ACTIVITIES OF BENZOTRIAZOLE DERIVATIVES. *IJCRT.org*. Available from: [\[Link\]](#)
- Time-kill study of the in vitro antimicrobial activity of tedizolid against methicillin-resistant *Staphylococcus aureus*. *Chulalongkorn University Digital Collections*. 2017. Available from: [\[Link\]](#)
- Testing Antimicrobial Activity and Cytotoxicity of Wound and Skin Cleansers. *Emery Pharma*. 2013. Available from: [\[Link\]](#)

- Al-Wrafy F, et al. A Time-Kill Assay Study on the Synergistic Bactericidal Activity of Pomegranate Rind Extract and Zn (II) against Methicillin-Resistant Staphylococcus aureus (MRSA), Staphylococcus epidermidis, Escherichia coli, and Pseudomonas aeruginosa. Molecules. 2021;26(24):7698. Available from: [\[Link\]](#)
- Advancements in benzotriazole derivatives: from synthesis to pharmacological applications. GSC Online Press. 2024. Available from: [\[Link\]](#)
- Synthesis and in vitro Antibacterial Activity of 5-Halogenomethylsulfonyl- Benzimidazole and Benzotriazole Derivatives. Bentham Science Publishers. 2013. Available from: [\[Link\]](#)
- Ochal Z, et al. Synthesis and in vitro antibacterial activity of 5-halogenomethylsulfonyl-benzimidazole and benzotriazole derivatives. Medicinal Chemistry. 2013;9(8):1129-36. Available from: [\[Link\]](#)
- Benzotriazole Derivatives And Its Pharmacological Activity. ResearchGate. 2024. Available from: [\[Link\]](#)
- Alfahad A, et al. Antimicrobial Susceptibility Testing and Phenotypic Detection of MRSA Isolated from Diabetic Foot Infection. Infection and Drug Resistance. 2020;13:4441-4451. Available from: [\[Link\]](#)
- Afşar I, et al. In vitro susceptibility of methicillin-resistant staphylococcus aureus to linezolid by e-test method. ANKEM Dergisi. 2009;23(2):51-53. Available from: [\[Link\]](#)
- Advancements in benzotriazole derivatives: from synthesis to pharmacological applications. GSC Biological and Pharmaceutical Sciences. 2024. Available from: [\[Link\]](#)
- Time–kill curves of methicillin-resistant Staphylococcus aureus (MRSA ATCC 43300) strains treated with cyclo-(l-Val-l-Pro) for 24 h using Log10 CFU. ResearchGate. Available from: [\[Link\]](#)
- Antimicrobial Activity and Cell Cytotoxicity Testing | Protocol Preview. YouTube. 2022. Available from: [\[Link\]](#)
- Mahato K, et al. Identification of Anti-staphylococcal and Anti-biofilm Compounds by Repurposing the Medicines for Malaria Venture Pathogen Box. Frontiers in Cellular and

Infection Microbiology. 2018;8:365. Available from: [\[Link\]](#)

- Karunanithi M, et al. Suppression of Staphylococcus aureus biofilm formation and virulence by a benzimidazole derivative, UM-C162. ResearchGate. 2021. Available from: [\[Link\]](#)
- Benzotriazole derivatives as alternate O-acetylserine sulfhydrylase substrates to impair cysteine biosynthesis in gram-negative bacteria. PLOS ONE. 2025. Available from: [\[Link\]](#)
- Xu Y, et al. Bactericidal and biofilm eradication efficacy of a fluorinated benzimidazole derivative, TFBZ, against methicillin-resistant Staphylococcus aureus. Frontiers in Microbiology. 2024;15:1384074. Available from: [\[Link\]](#)
- Development of Antibiofilm Therapeutics Strategies to Overcome Antimicrobial Drug Resistance. MDPI. 2022. Available from: [\[Link\]](#)
- Drug-susceptibility Assay to target Biofilm Associated Staphylococcus. YouTube. 2022. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. journals.asm.org [journals.asm.org]
- 2. Laboratory Testing for Methicillin (oxacillin)-resistant Staphylococcus aureus (MRSA) | MRSA | CDC [[cdc.gov](https://www.cdc.gov)]
- 3. dovepress.com [dovepress.com]
- 4. researchgate.net [researchgate.net]
- 5. Advancements in benzotriazole derivatives: from synthesis to pharmacological applications | GSC Biological and Pharmaceutical Sciences [gsconlinepress.com]
- 6. gsconlinepress.com [gsconlinepress.com]
- 7. researchgate.net [researchgate.net]

- 8. The Minimum Inhibitory Concentration of Antibiotics: Methods, Interpretation, Clinical Relevance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. benchchem.com [benchchem.com]
- 10. academic.oup.com [academic.oup.com]
- 11. bio-protocol.org [bio-protocol.org]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. researchgate.net [researchgate.net]
- 14. m.youtube.com [m.youtube.com]
- 15. Frontiers | Identification of Anti-staphylococcal and Anti-biofilm Compounds by Repurposing the Medicines for Malaria Venture Pathogen Box [frontiersin.org]
- 16. Cytotoxicity Assays as Predictors of the Safety and Efficacy of Antimicrobial Agents | Springer Nature Experiments [experiments.springernature.com]
- 17. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Topic: In Vitro Testing of Benzotriazole Derivatives Against MRSA]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11721907/docs#topic-in-vitro-testing-of-benzotriazole-derivatives-against-mrsa>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)